

Personal protective equipment for handling **1,1,2-Tribromopropane**

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Compound of Interest

Compound Name: **1,1,2-Tribromopropane**

Cat. No.: **B079776**

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Essential Safety and Handling Guide for **1,1,2-Tribromopropane**

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **1,1,2-Tribromopropane** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant use of this chemical.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1,1,2-Tribromopropane** is provided below.

Property	Value
Molecular Formula	C ₃ H ₅ Br ₃ [1]
Molecular Weight	280.78 g/mol [1]
CAS Number	14602-62-1 [1]
Appearance	Colorless to pale yellow liquid
Odor	Strong, characteristic odor
Boiling Point	200 °C
Solubility	Slightly soluble in water; soluble in most organic solvents

Note: It is important to note that specific occupational exposure limits (PEL, REL, TLV) for **1,1,2-Tribromopropane** have not been established by OSHA, NIOSH, or ACGIH.[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory for handling **1,1,2-Tribromopropane**.

PPE Category	Recommended Equipment	Specifications & Best Practices
Hand Protection	Double gloving is recommended. Outer Glove: Viton™ or Silver Shield®/4H® Inner Glove: Nitrile	Viton™ gloves offer excellent resistance to chlorinated and aromatic solvents. [4] [5] [6] [7] Silver Shield®/4H® gloves are a laminate film resistant to a broad range of chemicals, including halogenated hydrocarbons. [8] [9] [10] [11] [12] Always inspect gloves for integrity before use and replace immediately if contaminated or damaged.
Eye and Face Protection	Chemical safety goggles and a face shield	Goggles must provide a complete seal around the eyes. A face shield should be worn over the goggles to protect the face from splashes.
Respiratory Protection	NIOSH-approved respirator with organic vapor (OV) cartridges (black color code)	A full-facepiece respirator provides a higher level of protection. [13] [14] A respirator fit test is required before use. Cartridges should be replaced on a regular schedule or when breakthrough is detected. [15] [16]
Skin and Body Protection	Chemical-resistant lab coat or apron made of a suitable material (e.g., Viton™ or laminate film) and closed-toe shoes	Ensure the lab coat has long sleeves and is fully buttoned. Consider chemical-resistant shoe covers for large-scale operations.

Operational Plan: Step-by-Step Handling Procedure

Adherence to the following step-by-step procedure is critical for the safe handling of **1,1,2-Tribromopropane**.

- Preparation and Engineering Controls:
 - Work in a well-ventilated area, preferably within a certified chemical fume hood.
 - Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.
 - Assemble all necessary equipment and reagents before starting the experiment.
 - Have spill control materials (e.g., absorbent pads, vermiculite) readily available.
- Donning PPE:
 - Don all required PPE as specified in the table above before handling the chemical.
- Handling and Dispensing:
 - Carefully open the container, avoiding splashes.
 - Use a properly calibrated pipette or other suitable dispensing device to transfer the chemical.
 - Keep the container tightly sealed when not in use.
 - Avoid direct contact with the liquid and inhalation of vapors.
- During the Experiment:
 - Continuously monitor the experiment for any signs of leaks or spills.
 - If a spill occurs, follow the emergency procedures outlined below.
- Post-Experiment:
 - Decontaminate all equipment that has come into contact with **1,1,2-Tribromopropane** according to the decontamination plan.

- Properly label and store all waste as hazardous waste.

Decontamination and Disposal Plan

Proper decontamination and disposal are crucial to prevent environmental contamination and ensure a safe working environment.

Decontamination of Equipment:

- Gross Decontamination: Physically remove as much of the **1,1,2-Tribromopropane** as possible using absorbent materials.
- Wash and Rinse: Wash the equipment with a detergent solution and water. For hydrocarbon processing equipment, an aqueous solution of a terpene-based extractant and a surfactant can be effective.[17]
- Solvent Rinse: Rinse the equipment with a suitable organic solvent (e.g., ethanol or acetone) to dissolve any remaining residue. This step should be performed in a fume hood.
- Final Rinse and Drying: Perform a final rinse with deionized water and allow the equipment to dry completely before storage or reuse.
- Verification: Where applicable and feasible, wipe testing can be performed to verify the effectiveness of the decontamination.

Disposal of Waste:

- Chemical Waste: All unused **1,1,2-Tribromopropane** and solutions containing it must be collected in a designated, properly labeled, and sealed hazardous waste container. Halogenated solvent waste should be segregated in its own container.[18]
- Contaminated Materials: All materials that have come into contact with **1,1,2-Tribromopropane**, including gloves, absorbent pads, and disposable labware, must be disposed of as hazardous waste.[18]
- Labeling and Storage: All hazardous waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name "**1,1,2-Tribromopropane**." Store waste containers in a designated, well-ventilated, and secondary containment area.

- Regulatory Compliance: All hazardous waste must be disposed of through the institution's environmental health and safety office in accordance with local, state, and federal regulations.^{[19][20]} Do not dispose of **1,1,2-Tribromopropane** or contaminated materials down the drain or in the regular trash.

Emergency Procedures

Spill Response:

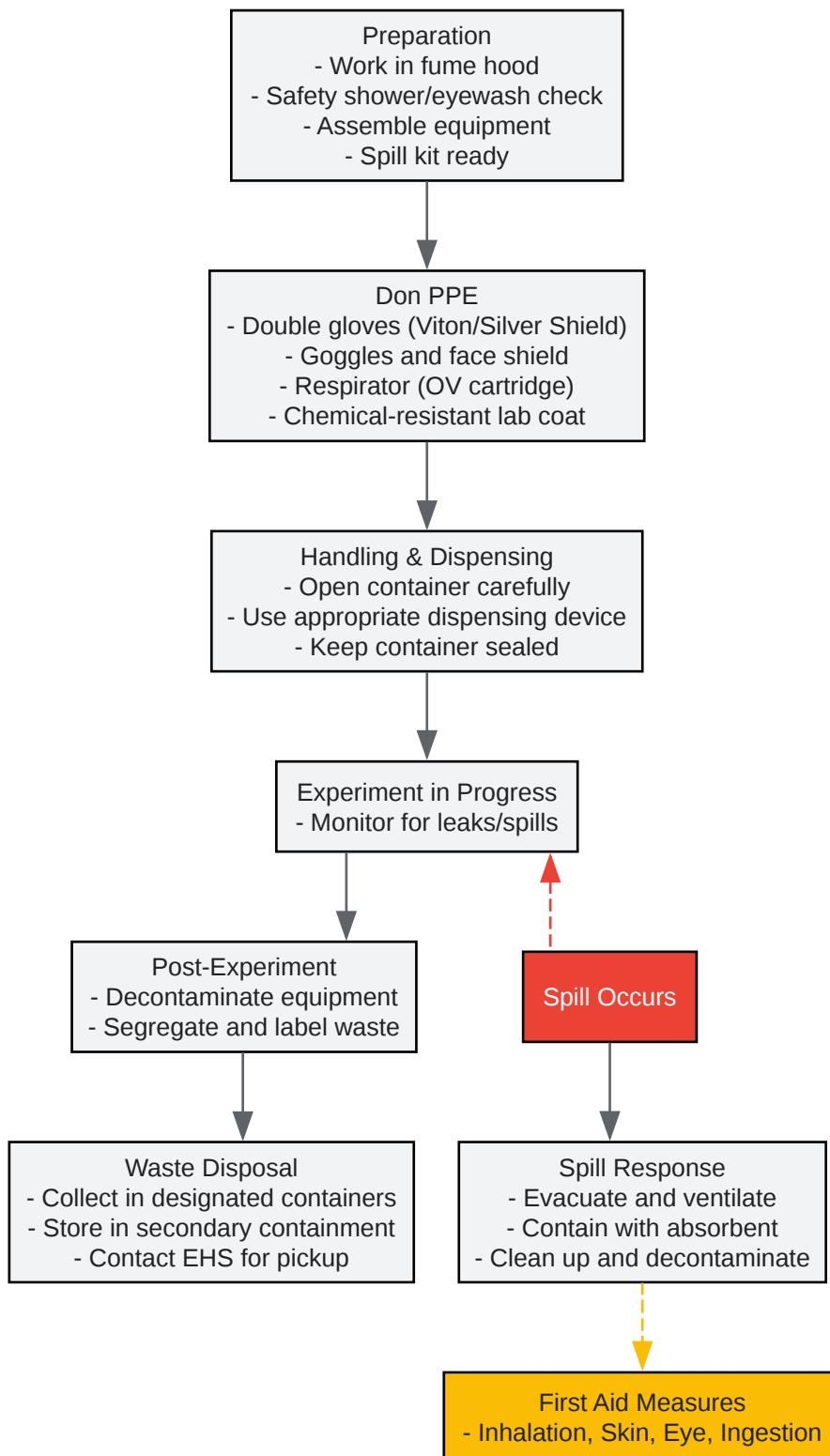
- Evacuate: Immediately evacuate the area and alert others.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For small spills, use an inert absorbent material like vermiculite or sand to contain the spill.
- Clean-up: Wearing appropriate PPE, carefully collect the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.
- Decontaminate: Decontaminate the spill area as described in the decontamination plan.

First Aid Measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Workflow for Safe Handling of 1,1,2-Tribromopropane

Safe Handling Workflow for 1,1,2-Tribromopropane



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Caption: Workflow for the safe handling of **1,1,2-Tribromopropane**.

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